

Solutol® HS-15: A Technical Guide for Researchers in Drug Development

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Compound of Interest

Compound Name: Solutol HS-15

Cat. No.: B10799355

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Solutol® HS-15 (also known under the brand name Kolliphor® HS 15), a non-ionic solubilizer and permeability enhancer crucial for the formulation of poorly soluble active pharmaceutical ingredients (APIs). This document details its composition, physicochemical properties, and research-grade specifications, alongside experimental protocols for its application in pharmaceutical research.

Core Composition and Physicochemical Properties

Solutol® HS-15 is a macrogol 15 hydroxystearate, produced by reacting 15 moles of ethylene oxide with 1 mole of 12-hydroxystearic acid.^{[1][2]} This reaction results in a complex mixture primarily composed of polyglycol mono- and di-esters of 12-hydroxystearic acid (approximately 70%) and a fraction of free polyethylene glycol (approximately 30%).^{[3][4]} Its amphiphilic nature, stemming from the lipophilic 12-hydroxystearate and the hydrophilic polyethylene glycol chains, allows it to act as an effective solubilizing agent and emulsifier.^{[2][5]}

The research grade of Solutol® HS-15 is characterized by specific physicochemical properties that ensure its suitability for pharmaceutical development. These properties are summarized in the tables below.

General and Chemical Properties

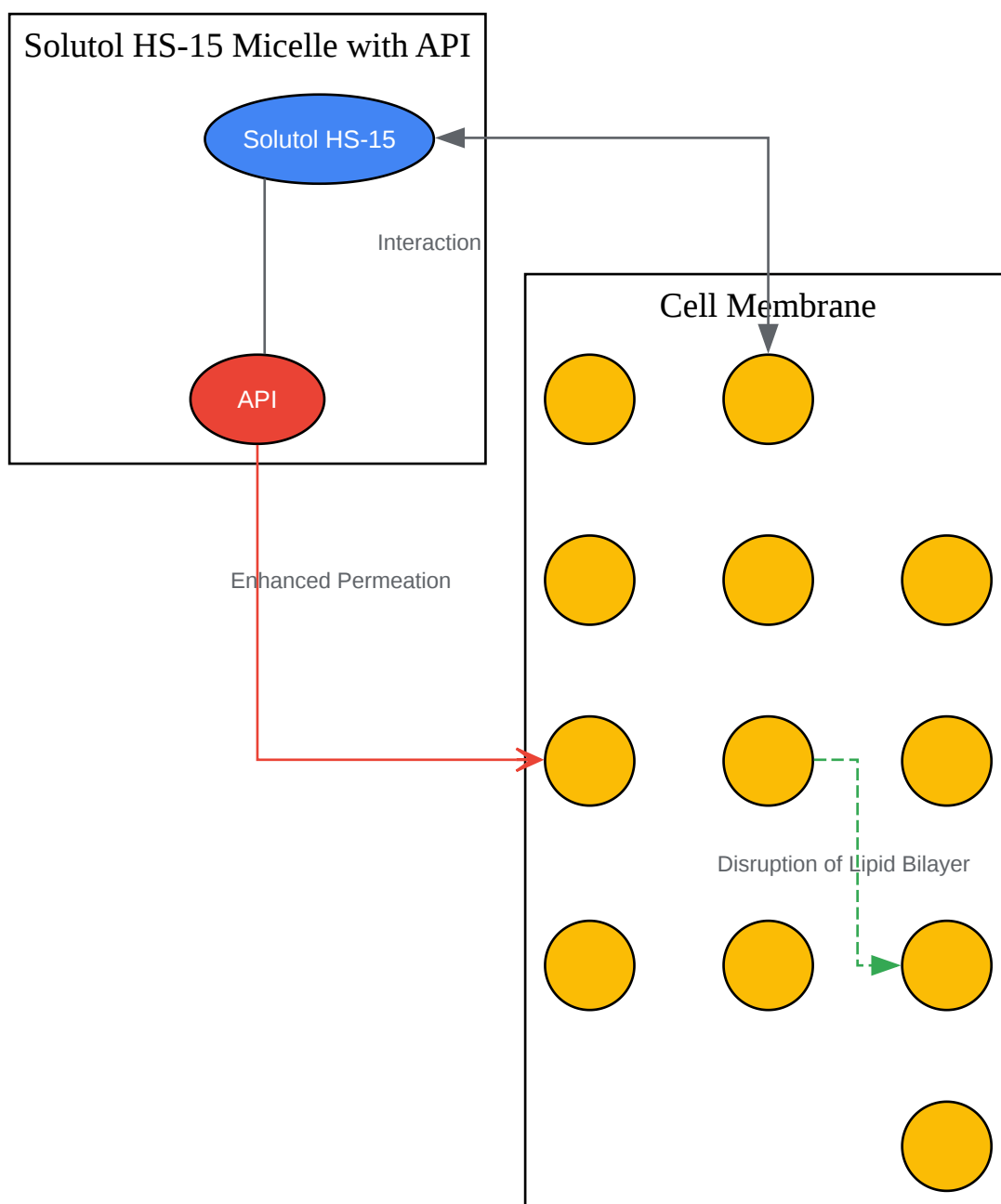
Property	Value	References
Synonyms	Polyethylene Glycol 12-hydroxystearate, Kolliphor® HS 15, Polyoxyethylated 12-hydroxystearic acid, Macrogol (15)-hydroxystearate	[1]
CAS Number	70142-34-6; 61909-81-7	[1]
Molecular Formula	$(C_2H_4O)_n C_{18}H_{36}O_3$	[1][6][7]
Appearance	Colorless to off-white semi-solid	[1]
HLB Value	16	[2]
Critical Micelle Concentration (CMC)	0.005% - 0.02% (in aqueous media)	[2][8]

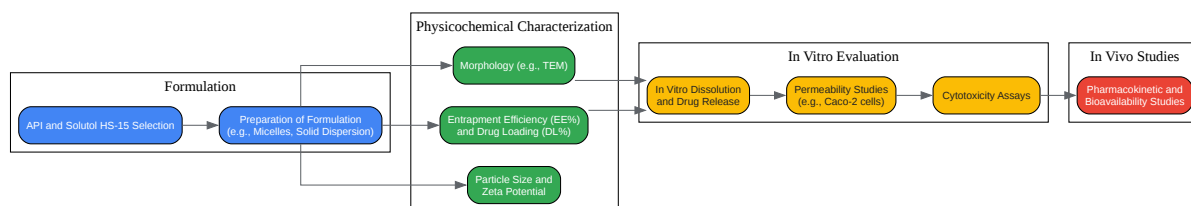
Research Grade Specifications

Parameter	Specification	References
Water Content	$\leq 0.5\%$	[1]
Residue on Ignition	$\leq 0.3\%$	[1]
pH (10g/100ml in H ₂ O)	5-7	[1]
Acid Value	≤ 1 mg KOH/g	[1]
Hydroxyl Value	90-110 mg KOH/g	[1]
Iodine Value	≤ 2 g/100g	[1]
Peroxide Value	≤ 3 meq/Kg	[1]
Saponification Value	53-63 mg/g	[1]

Mechanism of Action: Permeability Enhancement

Solutol® HS-15 enhances the permeability of APIs across biological membranes primarily by disrupting the structure and increasing the fluidity of the lipid bilayer.^[9] This mechanism facilitates the transport of drug molecules, particularly for those belonging to the Biopharmaceutical Classification System (BCS) Class II (low solubility, high permeability) and Class IV (low solubility, low permeability).^[10]





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